

# Essential Guide to the Safe Disposal of Tris(dimethylamido)aluminum(III)

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## Compound of Interest

Compound Name: Tris(dimethylamido)aluminum(III)

Cat. No.: B1591162

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This document provides crucial safety and logistical information for the proper disposal of **Tris(dimethylamido)aluminum(III)** (TDMAA), a water-reactive and flammable organoaluminum compound. The following procedures are designed for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this hazardous material in a laboratory setting. Adherence to institutional and local regulations is mandatory.

## Immediate Safety and Logistical Information

**Tris(dimethylamido)aluminum(III)** is a hazardous material that requires careful handling and storage.<sup>[1][2][3]</sup> It is a flammable solid that reacts violently with water and moisture, releasing flammable gases that can spontaneously ignite.<sup>[2][3][4]</sup> The compound is also corrosive and can cause severe skin burns and eye damage.<sup>[1][3]</sup>

**Personal Protective Equipment (PPE):** When handling TDMAA, it is imperative to use appropriate personal protective equipment to prevent exposure. This includes:

- Flame-resistant laboratory coat
- Chemical-resistant gloves (neoprene or nitrile rubber are recommended)<sup>[5]</sup>
- Chemical safety goggles and a face shield<sup>[2]</sup>

- In case of potential inhalation of dust or vapors, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[2]

#### Storage and Handling:

- Store **Tris(dimethylamido)aluminum(III)** in a tightly sealed, moisture-free container under an inert atmosphere, such as nitrogen or argon.[1][4][5]
- Keep the compound in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials like strong oxidizing agents.[2][4][5]
- All handling of TDMAA should be conducted in a glovebox or a fume hood with an inert atmosphere.

#### Spill Management: In the event of a spill:

- Eliminate all ignition sources from the area.
- Evacuate non-essential personnel.
- Do not use water to clean up the spill.[5]
- Carefully cover the spill with a dry, non-combustible absorbent material such as dry sand, vermiculite, or diatomaceous earth.[5]
- Collect the absorbed material using spark-proof tools and place it in a dry, sealed container for disposal.[5]

## Quantitative Data Summary

The following table summarizes key quantitative data for **Tris(dimethylamido)aluminum(III)**.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>18</sub> AlN <sub>3</sub>
Molecular Weight	159.21 g/mol [1]
Appearance	White to yellow crystals[1]
Melting Point	82-84 °C[1][6]
Density	0.865 g/mL at 25 °C[6]
Flash Point	21.1 °C (70.0 °F) - closed cup[6]
Hazard Class	4.3 (Water-reactive)[2]

## Operational Plan for Disposal: Step-by-Step Neutralization Protocol

The following protocol outlines a method for the safe neutralization of small quantities of **Tris(dimethylamido)aluminum(III)** waste in a laboratory setting. This procedure should be performed in a fume hood, and all necessary PPE must be worn.

Objective: To safely neutralize the reactivity of **Tris(dimethylamido)aluminum(III)** by controlled reaction with a suitable solvent, followed by quenching with a proton source.

Materials:

- **Tris(dimethylamido)aluminum(III)** waste
- Anhydrous, non-protic solvent (e.g., hexane, toluene)
- Isopropanol
- Methanol
- Water
- Dry ice or an ice bath for cooling

- Inert gas supply (nitrogen or argon)
- Schlenk flask or a three-necked round-bottom flask equipped with a magnetic stirrer, an addition funnel, and a gas inlet/outlet.

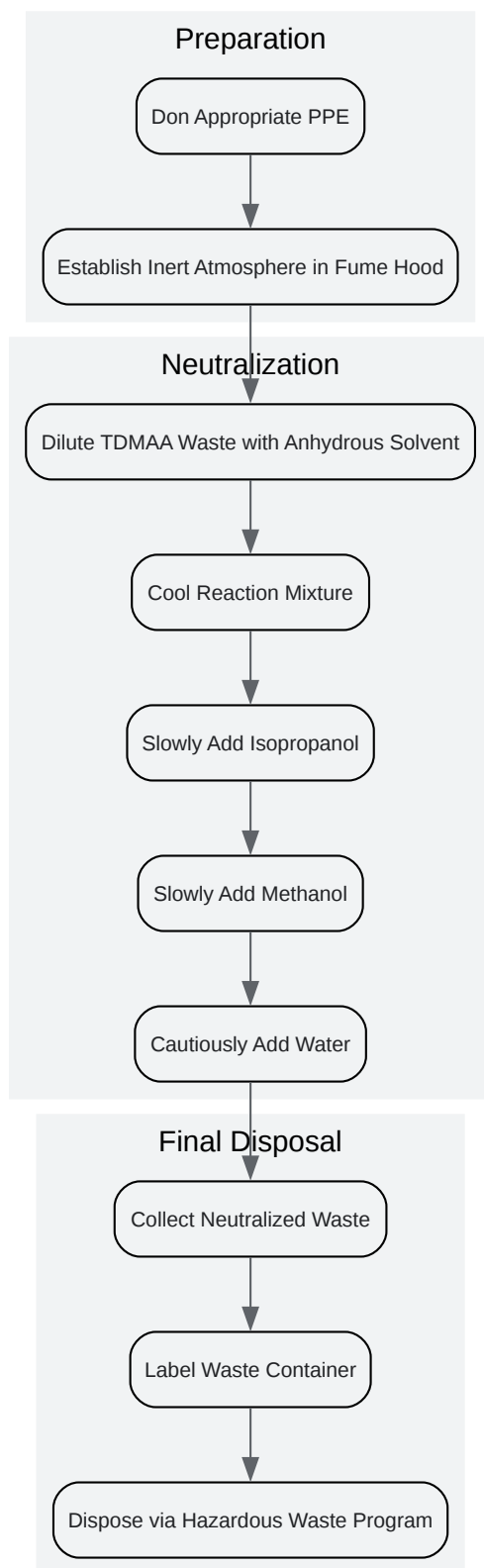
#### Experimental Protocol:

- Inert Atmosphere Preparation:
  - Set up the reaction flask in a fume hood and ensure it is clean and dry.
  - Purge the flask with an inert gas (nitrogen or argon) to remove air and moisture. Maintain a positive pressure of the inert gas throughout the procedure.
- Dilution of the Waste:
  - Under the inert atmosphere, carefully transfer the **Tris(dimethylamido)aluminum(III)** waste into the reaction flask.
  - Add an anhydrous, non-protic solvent (e.g., hexane or toluene) to the flask to dilute the waste. A 5-10 fold dilution by volume is recommended to help dissipate heat during the neutralization process.
- Controlled Quenching - Step 1: Isopropanol Addition:
  - Cool the flask containing the diluted waste in a dry ice/acetone bath or an ice bath to control the reaction temperature.
  - Slowly add isopropanol dropwise to the stirred solution using the addition funnel. The reaction is exothermic, so the addition rate should be controlled to maintain a manageable temperature.
  - Continue adding isopropanol until the vigorous reaction ceases.
- Controlled Quenching - Step 2: Methanol Addition:
  - Once the reaction with isopropanol has subsided, slowly add methanol dropwise to the mixture. Methanol is more reactive than isopropanol and will quench any remaining

unreacted TDMAA.

- Controlled Quenching - Step 3: Water Addition:
  - After the reaction with methanol is complete, very slowly and cautiously add water dropwise to the mixture to ensure all reactive material is destroyed.
- Final Neutralization and Disposal:
  - Once the addition of water is complete and no further reaction is observed, allow the mixture to warm to room temperature.
  - The resulting solution will contain aluminum salts and organic solvents. This mixture should be collected in a properly labeled hazardous waste container.
  - Dispose of the container through your institution's hazardous waste management program.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **Tris(dimethylamido)aluminum(III)**.

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